

Solubility of Glyceryl tri(hexadecanoate-2,2-D2) in common organic solvents

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Compound of Interest

Compound Name: Glyceryl tri(hexadecanoate-2,2-D2)

Cat. No.: B1434752

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Technical Support Center: Glyceryl tri(hexadecanoate-2,2-D2)

This technical support center provides guidance on the solubility of **Glyceryl tri(hexadecanoate-2,2-D2)** in common organic solvents for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Glyceryl tri(hexadecanoate-2,2-D2)** in common organic solvents?

A: Quantitative solubility data for the deuterated compound **Glyceryl tri(hexadecanoate-2,2-D2)** is not readily available. However, its solubility is expected to be nearly identical to its non-deuterated analog, Glyceryl tripalmitate (Tripalmitin). Glyceryl tripalmitate, a triglyceride, is generally soluble in non-polar and weakly to moderately polar organic solvents.^{[1][2]} It is insoluble in highly polar solvents like water.^{[3][4][5]}

Q2: In which solvents is **Glyceryl tri(hexadecanoate-2,2-D2)** most soluble?

A: Based on data for Glyceryl tripalmitate, it is highly soluble in solvents like chloroform and toluene. It is also soluble in ether and benzene.

Q3: Is **Glyceryl tri(hexadecanoate-2,2-D2)** soluble in alcohols like ethanol?

A: The solubility in ethanol is reported to be very low. While it may be partially soluble in cold ethanol, solubility can be increased by heating.

Q4: How does temperature affect the solubility of **Glyceryl tri(hexadecanoate-2,2-D2)**?

A: For many triglycerides, solubility in organic solvents increases with temperature. If you are experiencing difficulty dissolving the compound, gentle heating may improve solubility.

Q5: Will the deuteration at the 2,2-positions of the hexadecanoate chains significantly impact solubility compared to the non-deuterated form?

A: The effect of isotopic substitution on solubility is generally minimal. Therefore, the solubility of **Glyceryl tri(hexadecanoate-2,2-D2)** is expected to be very similar to that of Glyceryl tripalmitate.

Solubility Data

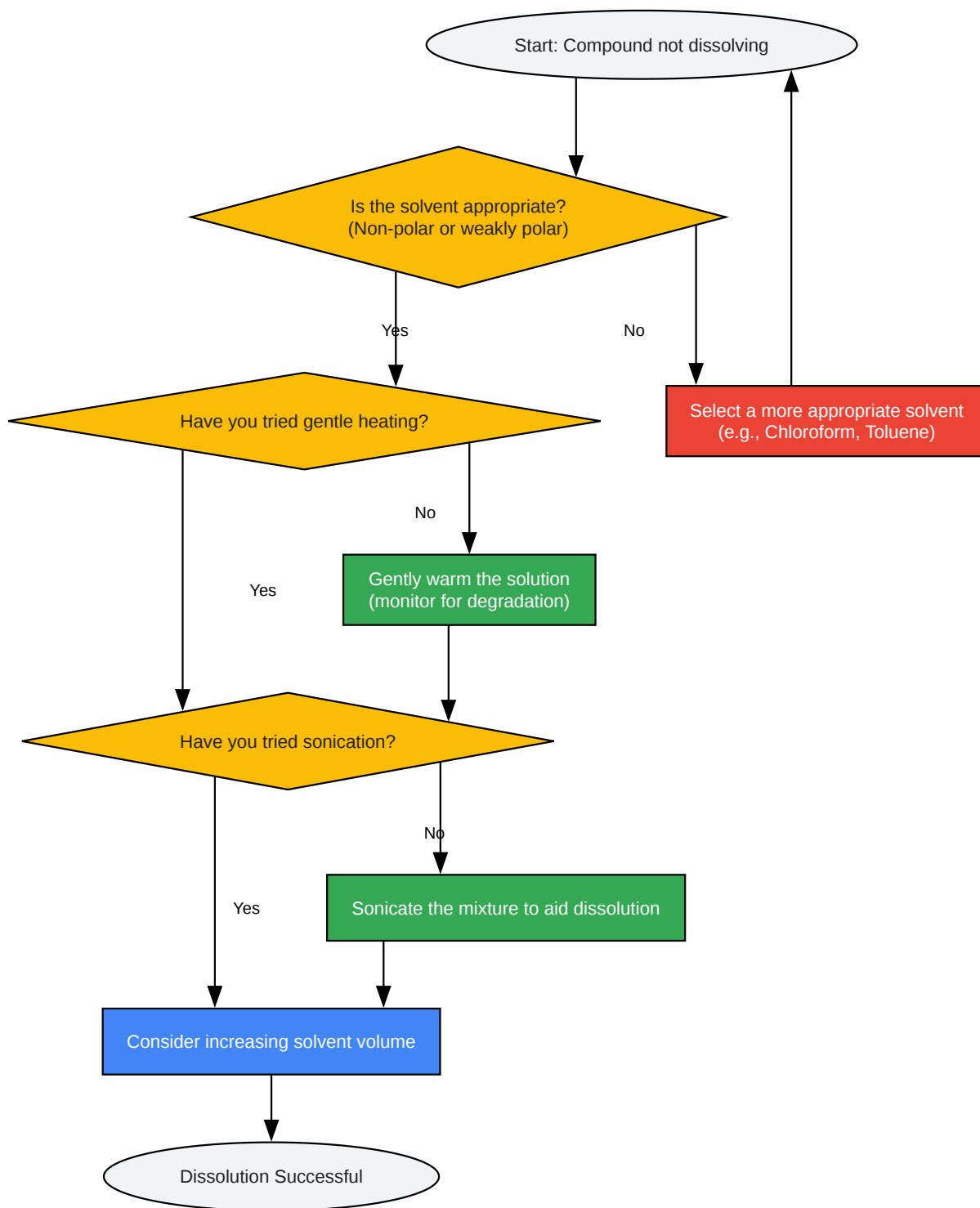
The following table summarizes the available solubility data for Glyceryl tripalmitate, which can be used as a close approximation for **Glyceryl tri(hexadecanoate-2,2-D2)**.

Solvent	Polarity	Solubility	Notes
Chloroform	Non-polar	1 mg/mL, 100 mg/mL	A stock solution can be readily prepared.
Toluene	Non-polar	Soluble	---
Benzene	Non-polar	Soluble	---
Diethyl Ether	Non-polar	Slightly soluble	Considered a weakly polar solvent.
n-Hexane	Non-polar	Slightly soluble	---
Ethanol	Polar	Very low solubility	Solubility increases with heat.
Water	Highly Polar	Insoluble	---

Troubleshooting Guide

Issue: The compound is not dissolving in the chosen solvent.

This troubleshooting guide will help you address common issues with dissolving **Glyceryl tri(hexadecanoate-2,2-D2)**.



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Caption: Troubleshooting workflow for dissolving **Glyceryl tri(hexadecanoate-2,2-D2)**.

Experimental Protocols

Methodology for Solubility Determination (Saturation Shake-Flask Method)

This protocol describes a standard method for determining the solubility of a compound like **Glyceryl tri(hexadecanoate-2,2-D2)** in a given solvent.

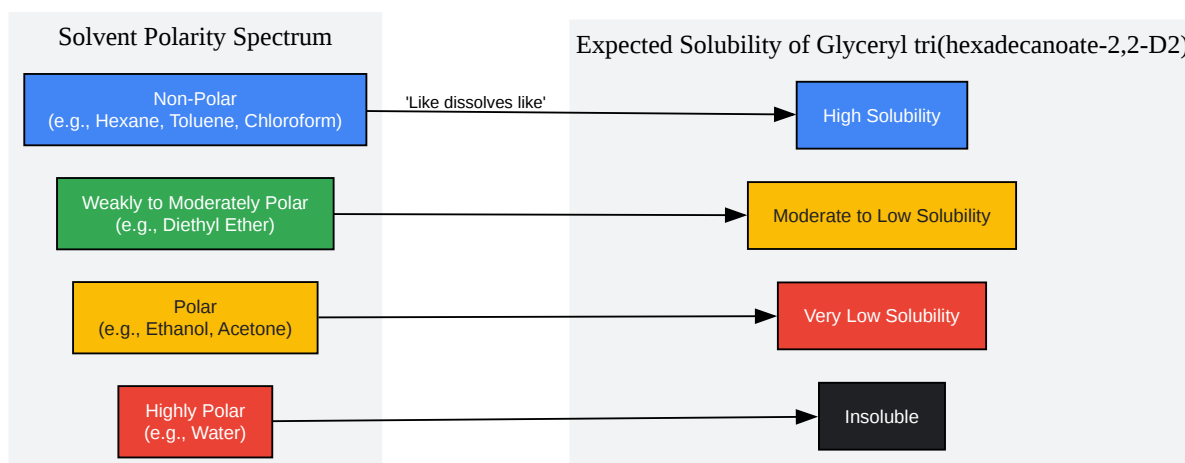
- Preparation of Saturated Solution:
 - Add an excess amount of **Glyceryl tri(hexadecanoate-2,2-D2)** to a known volume of the selected organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Equilibrate the vials at a constant temperature (e.g., 25 °C) in a shaker or orbital incubator for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid precipitation.
 - Filter the supernatant through a syringe filter (e.g., 0.22 µm PTFE) to remove any remaining solid particles.
- Quantification:
 - Accurately dilute the filtered supernatant with a suitable solvent.
 - Analyze the concentration of **Glyceryl tri(hexadecanoate-2,2-D2)** in the diluted sample using a suitable analytical technique, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), against a calibration curve prepared with known concentrations of the compound.
- Calculation:

- Calculate the solubility in units such as mg/mL or mol/L based on the measured concentration and the dilution factor.

Visualizations

Solvent Polarity and Solubility Relationship

The solubility of a non-polar compound like **Glyceryl tri(hexadecanoate-2,2-D2)** is governed by the principle of "like dissolves like." This diagram illustrates the general relationship between solvent polarity and the expected solubility of this compound.



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Caption: Relationship between solvent polarity and expected solubility.

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